

In-depth Technical Guide on 2-Chloromethyl-3,4-dimethoxypyridine-N-oxide

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Compound of Interest

Compound Name: 2-Chloromethyl-3,4-dimethoxypyridine-N-oxide

CAS No.: 953787-47-8

Cat. No.: B021217

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of **2-Chloromethyl-3,4-dimethoxypyridine-N-oxide**, a key intermediate in the synthesis of various pharmaceutical compounds. Due to the limited availability of public domain experimental Nuclear Magnetic Resonance (NMR) data for this specific compound, this document offers a comprehensive theoretical analysis of its expected NMR spectral characteristics, alongside a plausible synthetic protocol and its molecular structure visualization.

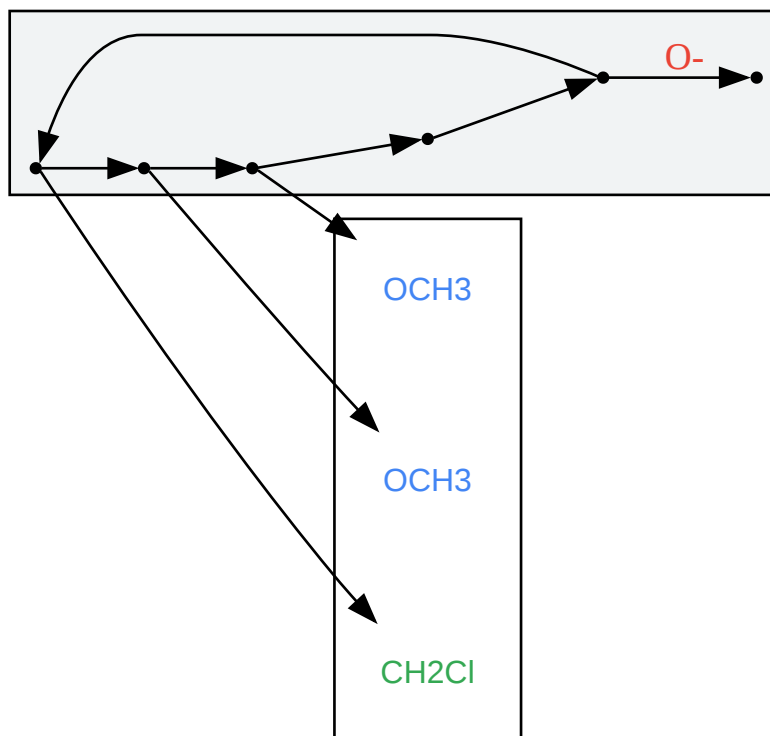
Molecular Structure and Properties

2-Chloromethyl-3,4-dimethoxypyridine-N-oxide is a heterocyclic compound with the molecular formula $C_8H_{10}ClNO_3$. Its structure features a pyridine ring N-oxidized, with a chloromethyl group at position 2, and two methoxy groups at positions 3 and 4.

Molecular Weight: 203.62 g/mol [\[1\]](#)

Chemical Structure:

Molecular Structure of 2-Chloromethyl-3,4-dimethoxypyridine-N-oxide



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Caption: Molecular Structure of **2-Chloromethyl-3,4-dimethoxypyridine-N-oxide**.

Predicted NMR Analysis

While experimental NMR data for **2-Chloromethyl-3,4-dimethoxypyridine-N-oxide** is not readily available in the surveyed literature, a theoretical analysis based on the principles of NMR spectroscopy and data from analogous compounds allows for the prediction of its ¹H and ¹³C NMR spectra. The N-oxide group significantly influences the electronic environment of the pyridine ring, generally causing a downfield shift of the ring protons and carbons compared to the corresponding free base.

Predicted ¹H NMR Data

Proton	Predicted Chemical Shift (ppm)	Multiplicity	Notes
H-5	7.0 - 7.2	Doublet	Expected to be the most downfield of the ring protons due to the influence of the N-oxide and the adjacent methoxy group.
H-6	8.0 - 8.2	Doublet	Significantly deshielded by the adjacent N-oxide group.
-CH ₂ Cl	4.8 - 5.0	Singlet	The chloromethyl protons are expected to appear as a singlet in this region.
4-OCH ₃	3.9 - 4.1	Singlet	Methoxy group protons typically appear as a sharp singlet.
3-OCH ₃	3.8 - 4.0	Singlet	Methoxy group protons typically appear as a sharp singlet.

Predicted ¹³C NMR Data

Carbon	Predicted Chemical Shift (ppm)	Notes
C-2	148 - 152	The carbon bearing the chloromethyl group, shifted downfield by the N-oxide.
C-3	140 - 144	The carbon with the methoxy group, influenced by the adjacent N-oxide.
C-4	155 - 159	The carbon with the methoxy group, significantly deshielded.
C-5	110 - 114	Expected to be the most upfield of the ring carbons.
C-6	138 - 142	Deshielded by the adjacent N-oxide group.
-CH ₂ Cl	40 - 45	The carbon of the chloromethyl group.
4-OCH ₃	55 - 60	Typical chemical shift for a methoxy carbon.
3-OCH ₃	55 - 60	Typical chemical shift for a methoxy carbon.

Experimental Protocols

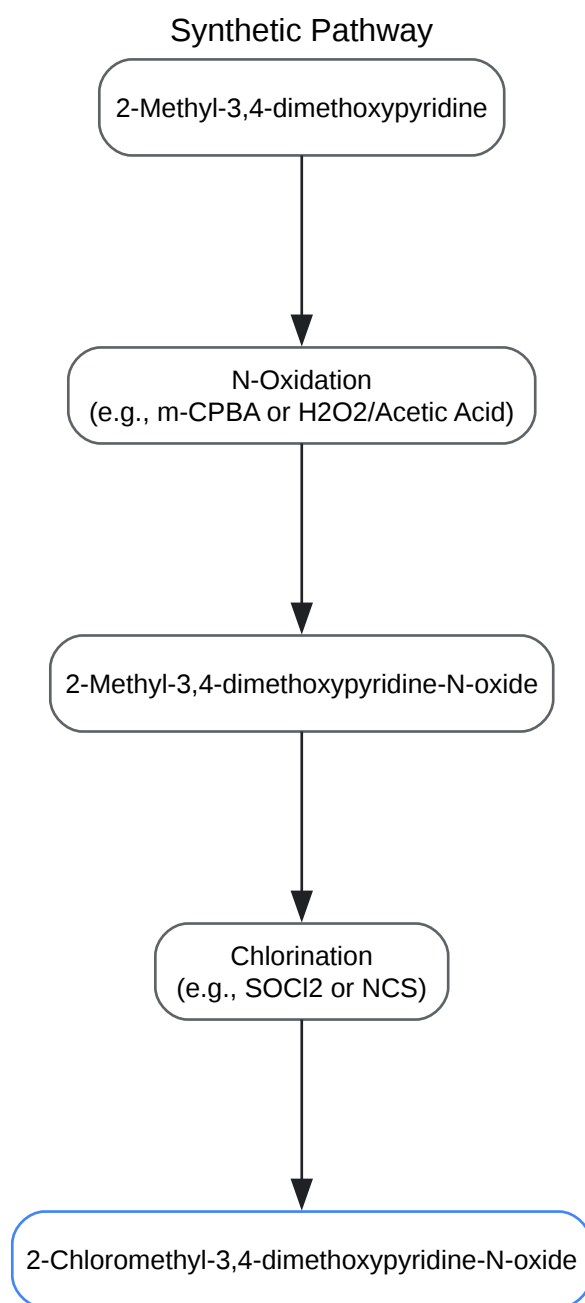
The following sections detail a plausible synthesis route for **2-Chloromethyl-3,4-dimethoxypyridine-N-oxide**, derived from patent literature describing the synthesis of related pharmaceutical intermediates.

Synthesis of 2-Chloromethyl-3,4-dimethoxypyridine-N-oxide

The synthesis of **2-Chloromethyl-3,4-dimethoxypyridine-N-oxide** can be envisioned as a multi-step process starting from a suitable pyridine derivative. A common route involves the N-

oxidation of a substituted pyridine followed by chlorination of a methyl group at the 2-position.

Workflow for the Synthesis of **2-Chloromethyl-3,4-dimethoxypyridine-N-oxide**



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Caption: Proposed synthetic workflow for **2-Chloromethyl-3,4-dimethoxypyridine-N-oxide**.

Step 1: N-Oxidation of 2-Methyl-3,4-dimethoxypyridine

- Reactants: 2-Methyl-3,4-dimethoxypyridine, an oxidizing agent such as meta-chloroperoxybenzoic acid (m-CPBA) or hydrogen peroxide in acetic acid.
- Procedure:
 - Dissolve 2-Methyl-3,4-dimethoxypyridine in a suitable solvent (e.g., dichloromethane for m-CPBA, or acetic acid for H₂O₂).
 - Slowly add the oxidizing agent at a controlled temperature (typically 0-25 °C).
 - Monitor the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
 - Upon completion, quench the excess oxidizing agent and work up the reaction mixture to isolate the crude 2-Methyl-3,4-dimethoxypyridine-N-oxide.
 - Purify the product by crystallization or column chromatography.

Step 2: Chlorination of 2-Methyl-3,4-dimethoxypyridine-N-oxide

- Reactants: 2-Methyl-3,4-dimethoxypyridine-N-oxide, a chlorinating agent such as thionyl chloride (SOCl₂) or N-chlorosuccinimide (NCS).
- Procedure:
 - Dissolve 2-Methyl-3,4-dimethoxypyridine-N-oxide in an appropriate solvent (e.g., chloroform or dichloromethane).
 - Add the chlorinating agent portion-wise or dropwise, maintaining the reaction temperature as required for the specific reagent.
 - Stir the reaction mixture until completion, as indicated by TLC.

- Carefully quench the reaction and perform an aqueous workup to remove inorganic byproducts.
- Extract the product with an organic solvent, dry the organic layer, and concentrate under reduced pressure.
- Purify the resulting **2-Chloromethyl-3,4-dimethoxypyridine-N-oxide** by recrystallization or column chromatography.

Note: The synthesis of 2-chloromethyl-3,4-dimethoxypyridine hydrochloride, a closely related compound, often starts from maltol and involves several steps including methylation, ammonification, chlorination, oxidation, and methoxy substitution.[2]

Conclusion

While experimental NMR data for **2-Chloromethyl-3,4-dimethoxypyridine-N-oxide** remains elusive in publicly accessible scientific literature, this guide provides a robust theoretical framework for its NMR analysis. The predicted chemical shifts for both ^1H and ^{13}C nuclei offer valuable guidance for researchers working with this compound. The outlined synthetic protocol, based on established chemical transformations for similar pyridine derivatives, provides a practical starting point for its laboratory preparation. Further research is warranted to obtain and publish the experimental characterization data for this important pharmaceutical intermediate.

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References

- 1. 2-Chloromethyl-3,4-dimethoxypyridine-N-oxide | $\text{C}_8\text{H}_{10}\text{ClNO}_3$ | CID 23656860 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-(Chloromethyl)-3,4-dimethoxypyridine Hydrochloride - zebpharma [zebpharma.com]

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